

An In-depth Technical Guide to Ro 22-9194 (Milacainide)

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Compound of Interest

Compound Name: Ro 22-9194

Cat. No.: B1679465

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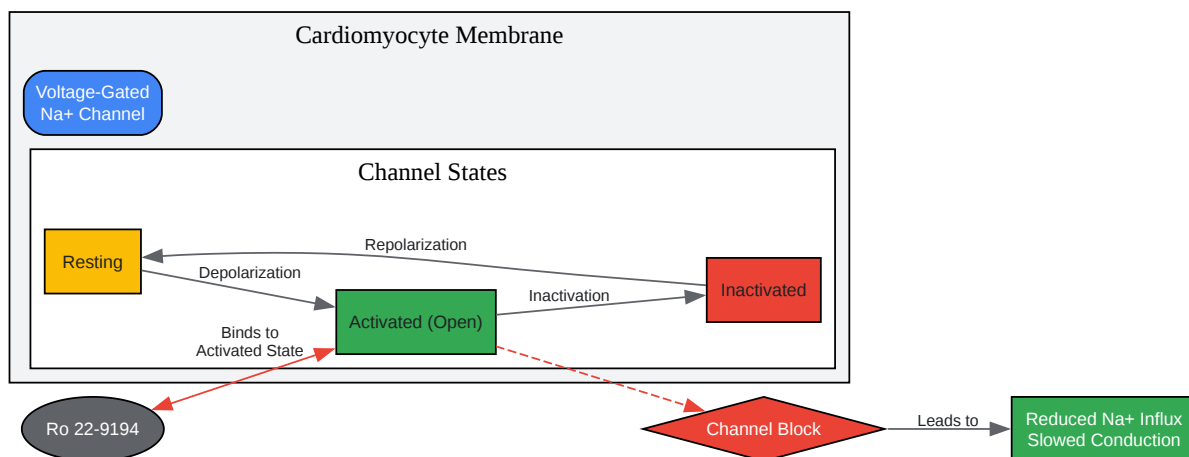
For Researchers, Scientists, and Drug Development Professionals

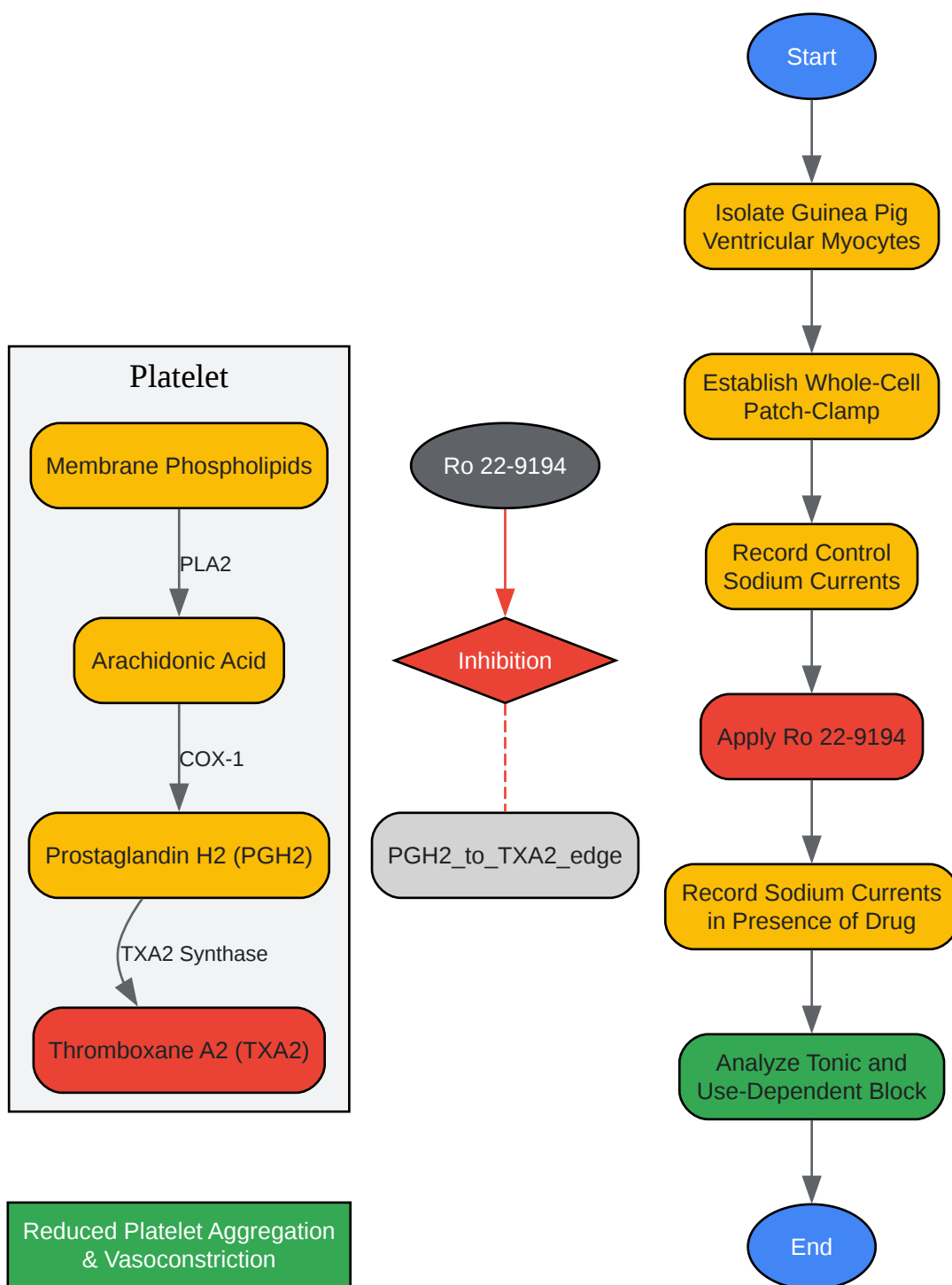
This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental evaluation of **Ro 22-9194**, a potent class I antiarrhythmic agent also known as Milacainide. The information is curated for professionals in the fields of pharmacology, medicinal chemistry, and cardiovascular research.

Chemical Structure and Properties

Ro 22-9194 is chemically designated as (2R)-2-amino-N-(2,6-dimethylphenyl)-N-[3-(3-pyridyl)propyl]propionamide. Its structure features a chiral center, with the (R)-enantiomer being the active form.

Chemical Structure:





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